

Technical Guide: Properties of 2,6-Dichloroaniline-3,4,5-D3

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Compound of Interest

Compound Name: 2,6-Dichloroaniline-3,4,5-D3

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This document provides a concise technical overview of the molecular properties of the isotopically labeled compound **2,6-Dichloroaniline-3,4,5-D3**, a deuterated analog of 2,6-Dichloroaniline. This compound is valuable as an internal standard in quantitative analysis, particularly in mass spectrometry-based methods for detecting its unlabeled counterpart, which is a known precursor to several pharmaceutical drugs.

Core Molecular Data

The fundamental identifying characteristic of a chemical compound is its molecular weight. For **2,6-Dichloroaniline-3,4,5-D3**, this is determined by the sum of the atomic masses of its constituent atoms. The key feature of this molecule is the substitution of three hydrogen atoms with their heavier isotope, deuterium (D).

Table 1: Molecular Formula and Weight

Property	Value	Source
Chemical Formula	C ₆ H ₂ D ₃ Cl ₂ N	N/A
Molecular Weight	165.04 g/mol	[1]
Isotopic Enrichment	≥98 atom % D	[1][2]
Unlabeled CAS Number	608-31-1	[2][3]

The molecular weight of the unlabeled 2,6-Dichloroaniline is 162.01 g/mol . The mass difference is due to the three deuterium atoms replacing three protium atoms on the benzene ring.

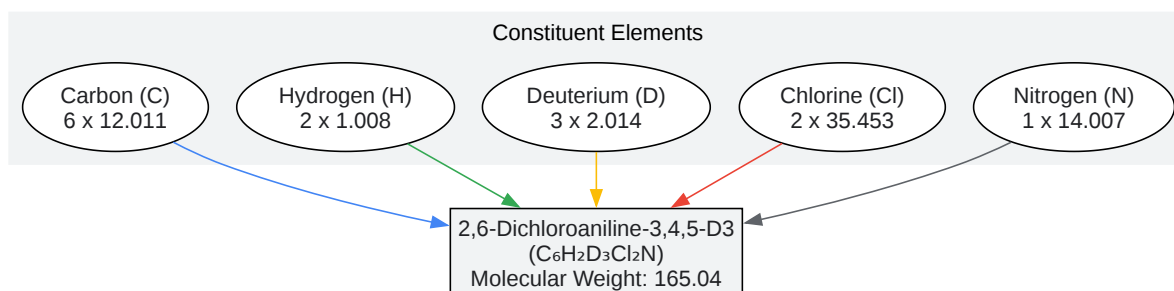
Table 2: Elemental Composition and Contribution to Molecular Weight

Element	Symbol	Count	Standard Atomic Weight (amu)	Isotopic Mass (amu)	Total Mass Contribution (amu)
Carbon	C	6	12.011	N/A	72.066
Hydrogen	H	2	1.008	N/A	2.016
Deuterium	D	3	N/A	2.014	6.042
Chlorine	Cl	2	35.453	N/A	70.906
Nitrogen	N	1	14.007	N/A	14.007
Total	~165.037				

Note: The calculated molecular weight is an approximation based on standard atomic weights. The precise molecular weight provided by suppliers (165.04 g/mol) is based on the specific isotopic composition of the manufactured lot.

Logical Diagram: Molecular Weight Calculation

The following diagram illustrates the relationship between the elemental components and the final calculated molecular weight of **2,6-Dichloroaniline-3,4,5-D3**.



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Caption: Elemental components contributing to the total molecular weight.

Experimental Protocol: Molecular Weight Verification by Mass Spectrometry

The molecular weight of **2,6-Dichloroaniline-3,4,5-D3** is empirically verified using mass spectrometry. This technique measures the mass-to-charge ratio (m/z) of ionized molecules.

Objective: To confirm the molecular weight and assess the isotopic purity of the deuterated compound.

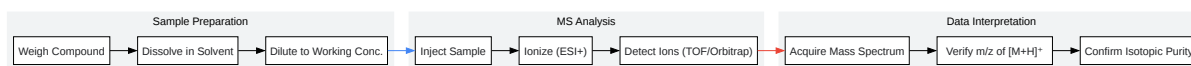
Methodology:

- Sample Preparation:
 - A stock solution of **2,6-Dichloroaniline-3,4,5-D3** is prepared by dissolving a precise amount (e.g., 1 mg) in a suitable solvent (e.g., 1 mL of methanol or acetonitrile).
 - The stock solution is further diluted to a working concentration appropriate for the mass spectrometer's sensitivity (e.g., 1-10 $\mu\text{g/mL}$).
- Instrumentation:

- A high-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap) is used for accurate mass measurement.
- The instrument is coupled to an appropriate ionization source, typically Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- Analysis:
 - The prepared sample is introduced into the ionization source via direct infusion or through a liquid chromatography (LC) system.
 - The mass spectrometer is operated in positive ion mode to detect the protonated molecule $[M+H]^+$.
 - A full scan is performed over a mass range that includes the expected m/z of the analyte (e.g., m/z 100-200).
- Data Interpretation:
 - The resulting mass spectrum is analyzed for the presence of the target ion. For **2,6-Dichloroaniline-3,4,5-D3**, the protonated molecule $[C_6H_2D_3Cl_2N + H]^+$ would have an expected m/z of approximately 166.04.
 - The high-resolution data allows for the determination of the exact mass, confirming the elemental composition.
 - The isotopic distribution pattern, particularly the characteristic chlorine isotope pattern (^{35}Cl and ^{37}Cl), is examined to further confirm the identity of the compound.
 - The presence and relative abundance of the unlabeled analog (at $m/z \sim 163$) are checked to confirm isotopic purity.

Workflow Diagram: Mass Spectrometry Analysis

This diagram outlines the general workflow for the experimental verification of the compound's molecular weight.



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Caption: Workflow for molecular weight verification via mass spectrometry.

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References

- 1. cdn isotopes.com [cdn isotopes.com]
- 2. 2,6-Dichloroaniline-3,4,5-d3 | LGC Standards [lgcstandards.com]
- 3. 2,6-Dichloroaniline-3,4,5-d3 | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [Technical Guide: Properties of 2,6-Dichloroaniline-3,4,5-D3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3044212#2-6-dichloroaniline-3-4-5-d3-molecular-weight]

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